

Herstellung einer stabilen Polyvinylbutyral-Lösung in Ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinylbutyraldehydlosung

Cat. No.: B15481046

[Get Quote](#)

Anwendungs- und Protokollhinweise: Herstellung einer stabilen Polyvinylbutyral-Lösung in Ethanol

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Zusammenfassung: Dieses Dokument beschreibt ein detailliertes Protokoll zur Herstellung einer stabilen, homogenen Lösung von Polyvinylbutyral (PVB) in Ethanol. Es behandelt die Auswahl der Materialien, die Lösungsverfahren und die Faktoren, die die Lösungsstabilität und -viskosität beeinflussen. Quantitative Daten für verschiedene PVB-Typen werden zur Verfügung gestellt, um die Auswahl des geeigneten Materials und die Prozessoptimierung zu erleichtern.

Einleitung

Polyvinylbutyral (PVB) ist ein vielseitiges Harz, das aufgrund seiner hervorragenden filmbildenden Eigenschaften, seiner starken Haftung und seiner Löslichkeit in Alkoholen in zahlreichen industriellen und wissenschaftlichen Anwendungen eingesetzt wird.^{[1][2]} In der pharmazeutischen Entwicklung und Forschung wird PVB für Beschichtungen, als Bindemittel in Granulierungen und für die Herstellung von Trägermaterialien für die Wirkstofffreisetzung verwendet. Die Herstellung einer klaren, stabilen und homogenen PVB-Lösung in Ethanol ist ein entscheidender erster Schritt für viele dieser Anwendungen.

Die Stabilität und die rheologischen Eigenschaften einer PVB-Lösung hängen stark von der Molekülmasse und dem Acetalisierungsgrad des PVB-Harzes sowie von den

Lösungsbedingungen wie Temperatur, Rührgeschwindigkeit und der Anwesenheit von Wasser ab.[3][4] Dieses Protokoll bietet eine standardisierte Methode zur Herstellung reproduzierbarer PVB-Lösungen.

Quantitative Daten: Viskosität ausgewählter PVB-Typen

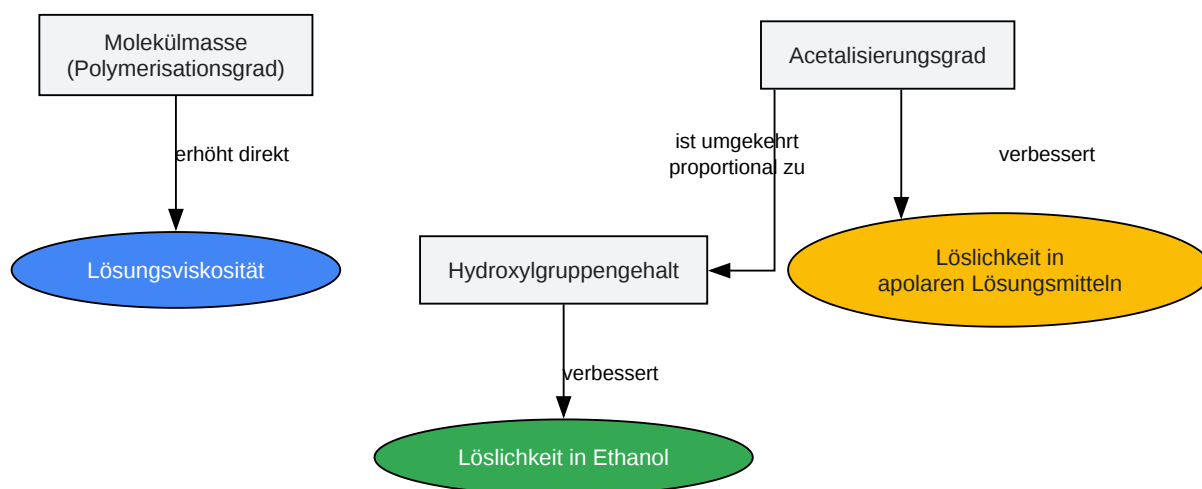
Die Wahl des PVB-Typs hat einen direkten Einfluss auf die Viskosität der resultierenden Lösung. Die folgende Tabelle fasst die Eigenschaften verschiedener kommerziell erhältlicher PVB-Typen (Beispiel: Mowital®) zusammen, einschließlich ihrer dynamischen Viskosität in einer 10%igen ethanolischen Lösung. Der Zahlenwert im Namen (z. B. 30, 60) korreliert mit dem Polymerisationsgrad (und damit der Molekülmasse), während der Buchstabe (z. B. T, H, HH) den Acetalisierungsgrad angibt.

PVB-Typ (Beispiel)	Gehalt an Polyvinylalkohol (Hydroxylgruppen) (wt-%)	Dynamische Viskosität (mPa·s) (10% in Ethanol mit 5% H ₂ O)
Mowital® B 30 T	24–27	30–55
Mowital® B 30 H	18–21	35–60
Mowital® B 30 HH	11–14	35–60
Mowital® B 45 H	18–21	60–90
Mowital® B 60 T	24–27	180–260
Mowital® B 60 H	18–21	160–260
Mowital® B 60 HH	12–16	120–280
Mowital® B 75 H	18–21	60–100 (5% Lösung)

Tabelle basierend auf den technischen Daten von Kuraray Mowital®.[4]

Logische Zusammenhänge und Lösungsmechanismus

Die Löslichkeit von PVB in Ethanol wird hauptsächlich durch die polaren Hydroxylgruppen (-OH) im Polymerrückgrat bestimmt. Ein höherer Gehalt an Hydroxylgruppen (geringerer Acetalisierungsgrad) verbessert im Allgemeinen die Löslichkeit in polaren Lösungsmitteln wie Ethanol. Die Molekülmasse (Polymerisationsgrad) beeinflusst direkt die Viskosität der Lösung; höhere Molekülmassen führen zu signifikant höheren Viskositäten bei gleicher Konzentration.



[Click to download full resolution via product page](#)

Abbildung 1: Zusammenhang zwischen PVB-Eigenschaften und Lösungseigenschaften.

Experimentelle Protokolle

Dieses Protokoll beschreibt die Herstellung einer 10%igen (w/w) PVB-Lösung. Die Konzentration kann je nach Anwendung und dem gewählten PVB-Typ angepasst werden. Lösungen über 20 Gew.-% neigen zur Gelbildung.[5]

Benötigte Materialien und Geräte

- PVB-Harz: Pulver oder Granulat (z. B. Mowital® B 30 H)
- Lösungsmittel: Ethanol ($\geq 96\%$, analysenrein)
- Becherglas: Passende Größe für das Lösungsvolumen

- Magnetrührer mit Heizplatte
- Magnetrührstab
- Präzisionswaage
- Messzylinder
- Parafilm oder Uhrglas zum Abdecken des Becherglases
- Optional: Weithals-Lagerflasche aus Glas

Standardprotokoll zur Auflösung (Kalte Methode)

Dieses Verfahren ist für die meisten PVB-Typen bei Raumtemperatur geeignet und minimiert die Verdunstung des Lösungsmittels.

- Abwiegen: Wiegen Sie die erforderliche Menge an Ethanol und PVB-Pulver in separaten Gefäßen ab, um eine 10%ige (w/w) Lösung herzustellen (z. B. 90 g Ethanol und 10 g PVB).
- Vorbereitung: Geben Sie das Ethanol und den Magnetrührstab in das Becherglas. Stellen Sie das Becherglas auf den Magnetrührer und starten Sie den Rührer bei einer moderaten Geschwindigkeit (ca. 400–500 U/min), sodass ein sichtbarer Vortex entsteht, ohne dass Luftblasen intensiv eingezogen werden.
- Zugabe des PVB: Fügen Sie das PVB-Pulver langsam und portionsweise in den Vortex des gerührten Ethanols hinzu.^[2] Eine langsame Zugabe ist entscheidend, um die Bildung von Klumpen zu verhindern.
- Auflösen: Decken Sie das Becherglas mit einem Uhrglas oder Parafilm ab, um die Verdunstung zu minimieren. Lassen Sie die Lösung bei Raumtemperatur rühren, bis sich das gesamte PVB vollständig aufgelöst hat. Dies kann je nach PVB-Typ und Partikelgröße mehrere Stunden dauern.
- Qualitätskontrolle: Überprüfen Sie die Lösung visuell auf Klarheit und das Fehlen von ungelösten Partikeln.

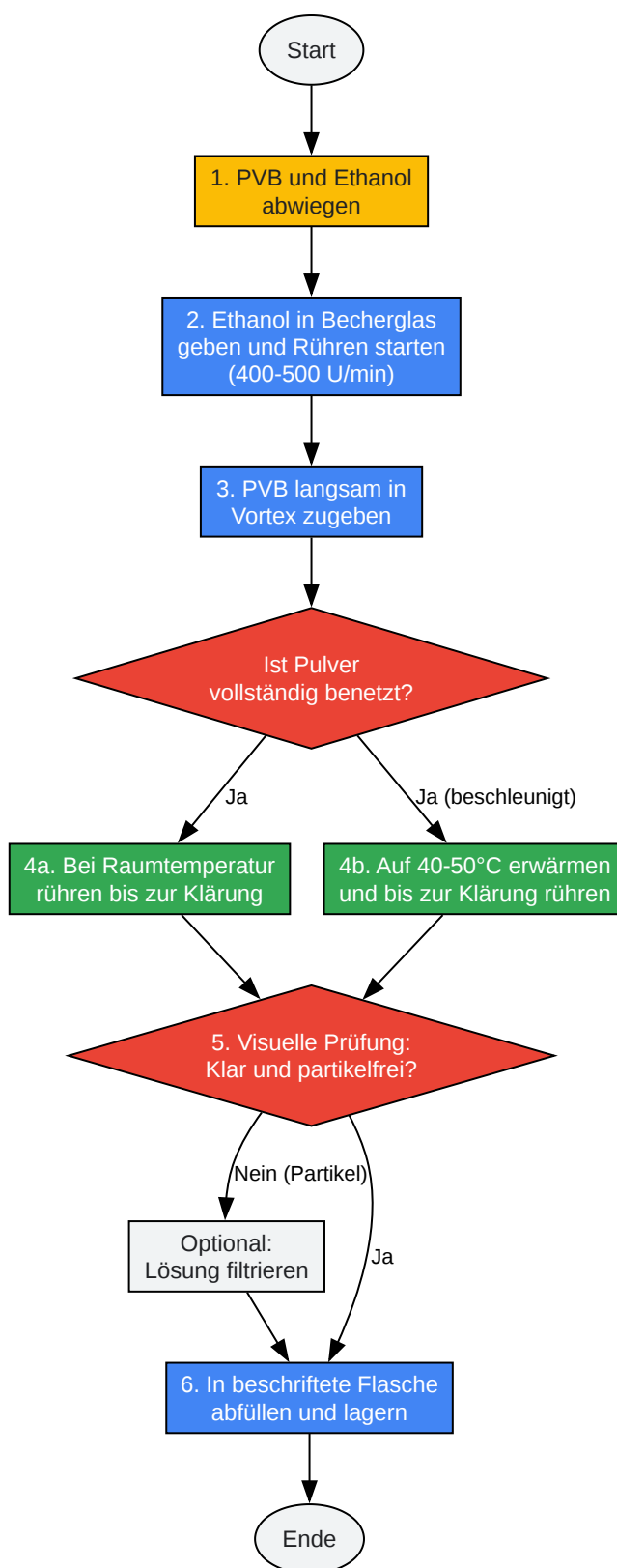
- Lagerung: Füllen Sie die fertige Lösung in eine beschriftete Glasflasche und lagern Sie sie dicht verschlossen an einem kühlen, dunklen Ort.

Beschleunigtes Protokoll (Warme Methode)

Eine moderate Erwärmung kann die Lösungszeit erheblich verkürzen. Eine Erhöhung der Temperatur um 20 °C kann die Auflösezeit um den Faktor 3–4 reduzieren.[6]

- Führen Sie die Schritte 1–3 des Standardprotokolls bei Raumtemperatur durch. Es ist entscheidend, dass das PVB-Pulver vollständig benetzt ist, bevor die Temperatur erhöht wird, um Verklumpungen zu vermeiden.
- Erwärmen: Stellen Sie die Heizplatte auf eine moderate Temperatur von 40–50 °C ein. Achtung: Überschreiten Sie nicht 60 °C, um ein übermäßiges Verdampfen des Ethanols zu vermeiden und die Brandgefahr zu minimieren.
- Auflösen: Rühren Sie die Lösung bei konstanter Temperatur, bis sie vollständig klar ist.
- Abkühlen: Schalten Sie die Heizung aus und lassen Sie die Lösung unter weiterem Rühren auf Raumtemperatur abkühlen.
- Führen Sie die Schritte 5 und 6 des Standardprotokolls durch.

Visualisierung des experimentellen Arbeitsablaufs



[Click to download full resolution via product page](#)

Abbildung 2: Arbeitsablauf zur Herstellung einer PVB-Ethanol-Lösung.

Stabilität und Fehlerbehebung

Langzeitstabilität: Die Stabilität von PVB in Substanz ist bei kühler und trockener Lagerung für mindestens 12–24 Monate gewährleistet.[2] Die Stabilität einer ethanolischen PVB-Lösung kann jedoch durch mehrere Faktoren beeinträchtigt werden:

- Hydrolyse: Die Anwesenheit von Wasser und sauren Verunreinigungen kann zur langsamen Hydrolyse des PVB führen, was die Viskosität und die Polymereigenschaften verändert.[4]
- Viskositätsänderungen: Im Laufe der Zeit kann es durch Polymerketten-Neuordnung oder langsame Aggregation zu Änderungen der Viskosität kommen.
- Verdunstung des Lösungsmittels: Eine unzureichende Abdichtung des Lagerbehälters führt zur Aufkonzentration der Lösung.

Für reproduzierbare Ergebnisse, insbesondere in analytischen oder pharmazeutischen Anwendungen, wird empfohlen, die PVB-Lösung frisch anzusetzen und nicht länger als einige Wochen zu lagern. Es sind keine spezifischen Stabilisatoren für die Langzeitlagerung von PVB-Ethanol-Lösungen in der Literatur weit verbreitet dokumentiert.

Fehlerbehebung:

Problem	Mögliche Ursache	Lösung
Klumpenbildung im Pulver	Zu schnelle Zugabe des PVB; unzureichende Rührgeschwindigkeit.	PVB-Pulver langsam und direkt in den Vortex des gerührten Lösungsmittels geben. Rührgeschwindigkeit erhöhen.[2][4]
Lösung ist trüb oder enthält Gele	PVB ist nicht vollständig gelöst; Konzentration ist zu hoch (>20%); falscher PVB- Typ für reines Ethanol.	Längere Rührzeit gewähren; moderate Wärme anwenden (siehe Protokoll 4.3). Konzentration reduzieren. PVB-Typ mit höherem Hydroxylgehalt wählen.
Viskosität ist zu hoch	Molekülmasse des PVB-Typs ist zu hoch; Konzentration ist zu hoch.	Einen PVB-Typ mit niedrigerer Molekülmasse (z.B. B 30 H statt B 60 H) verwenden. Konzentration der Lösung reduzieren. Ein Co- Lösungsmittel wie Toluol oder Methylethylketon kann die Viskosität senken.[3]
Film nach dem Trocknen spröde	Fehlender Weichmacher.	Für Anwendungen, die Flexibilität erfordern (z. B. freistehende Filme), muss ein geeigneter Weichmacher (z. B. Triethylenglykol-di-2- ethylbutyrat) zur Formulierung hinzugefügt werden.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. tri-iso.com [tri-iso.com]
- 3. Introduction of polyvinyl butyral resin (PVB) plastics [jinhete.com]
- 4. schem.net [schem.net]
- 5. Selection of Conditions in PVB Polymer Dissolution Process for Laminated Glass Recycling Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 6. schem.net [schem.net]
- To cite this document: BenchChem. [Herstellung einer stabilen Polyvinylbutyral-Lösung in Ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15481046#herstellung-einer-stabilen-polyvinylbutyral-l-sung-in-ethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com